

voclosporin adverse effects management

hypertension

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Voclosporin

CAS No.: 515814-00-3

Cat. No.: S1935113

[Get Quote](#)

Clinical Incidence & Profile of Hypertension

The following table summarizes the incidence of hypertension associated with **voclosporin** (at the recommended dose of 23.7 mg twice daily) from key clinical trials [1]:

Source / Population	Incidence with Voclosporin + MMF + LDS	Incidence with Control (Placebo + MMF + LDS)	Reporting Period
Integrated AURA-LV & AURORA 1 (Phase 2 & 3)	19%	9%	48/52 weeks
AURORA 2 (Extension Study)	Rates were comparable to the first year (AURORA 1)		Up to 3 years

Management & Monitoring Protocol

For researchers designing clinical protocols or safety studies, the following monitoring and management strategy is recommended based on the prescribing information [2].

Monitoring Schedule:

- **Blood Pressure:** Monitor every 2 weeks for the **first month** of treatment, and as clinically indicated thereafter [2].
- **Renal Function (eGFR):** Monitor eGFR every 2 weeks for the **first month**, every 4 weeks through the **first year**, and **quarterly** thereafter [2].

Dose Modification & Discontinuation Criteria:

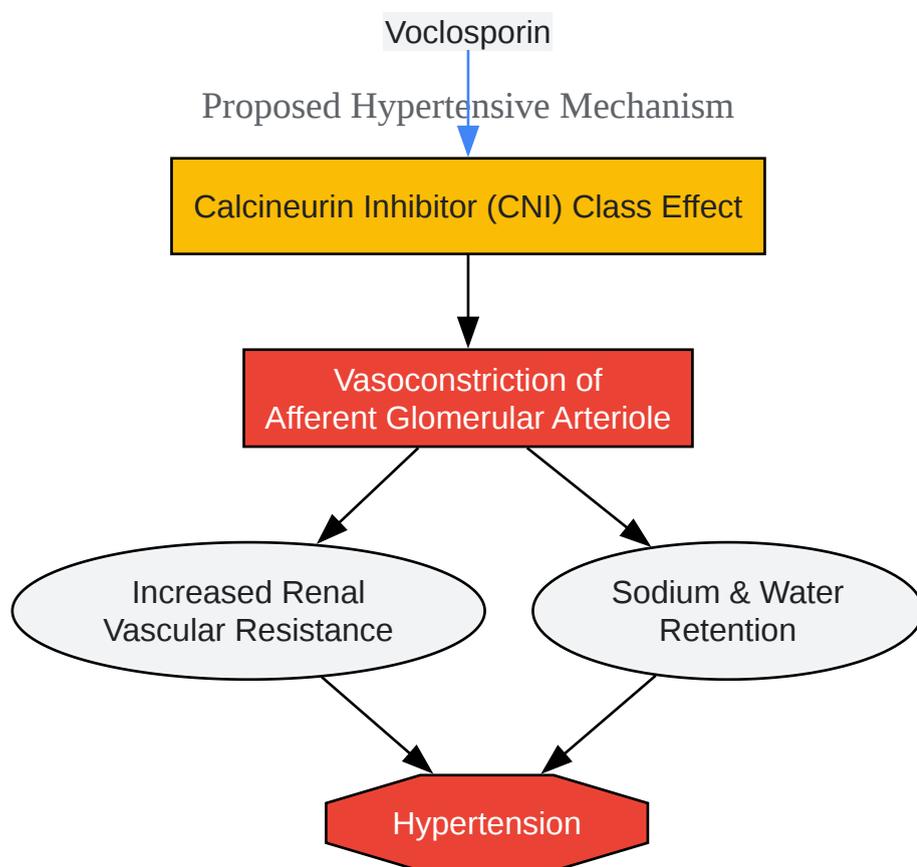
- For blood pressure **>165/105 mmHg**, it is recommended to **discontinue voclosporin** and initiate appropriate antihypertensive therapy [2].
- Note that dose modifications in clinical trials were primarily based on eGFR reductions, not hypertension specifically [2].

Mechanistic Insights for Investigators

Understanding the underlying mechanism is crucial for troubleshooting and developing mitigation strategies.

- **Primary Mechanism:** Hypertension is a known class effect of calcineurin inhibitors (CNIs). **Voclosporin** is believed to cause **vasoconstriction of the afferent pre-glomerular arterioles** in the kidney. This increases vascular resistance and can lead to sodium and water retention, both contributing to elevated blood pressure [3].
- **Comparative Toxicity:** Preclinical and clinical data suggest that the severity of arterial hypertension with **voclosporin** may be **less pronounced** compared to traditional CNIs like cyclosporine and tacrolimus [3] [4]. This improved profile is partly attributed to its unique metabolic pathway, which produces less nephrotoxic metabolites [5] [6].

The diagram below illustrates the proposed mechanism by which **voclosporin** contributes to hypertension.



[Click to download full resolution via product page](#)

Key Considerations for Drug Development

- **Nephrotoxicity Interplay:** Hypertension and nephrotoxicity are closely linked adverse effects of CNIs [3]. When observing renal safety signals (e.g., decreased eGFR) in experiments, closely monitor concomitant blood pressure data.
- **Drug-Drug Interactions:** **Voclosporin** is metabolized primarily by **CYP3A4** and is an inhibitor of **P-glycoprotein (P-gp)** [3] [6].
 - **Strong CYP3A4 inhibitors** (e.g., ketoconazole) are contraindicated, and **moderate inhibitors** (e.g., fluconazole, verapamil) require a dose reduction of **voclosporin**, as increased exposure can elevate the risk of adverse effects, including hypertension [2] [3].
 - Exercise caution when co-administering with other P-gp inhibitors or substrates with a narrow therapeutic index (e.g., digoxin) [3].

[Need Custom Synthesis?](#)

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Safety | LUPKYNIS® (voclosporin) [lupkynispro.com]
2. Dosing | LUPKYNIS® (voclosporin) [lupkynispro.com]
3. Voclosporin - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
4. Voclosporin: A comprehensive review of its role as a novel... [journals.lww.com]
5. : Unique Chemistry, Pharmacology and Toxicity Profile... Voclosporin [pmc.ncbi.nlm.nih.gov]
6. - Wikipedia Voclosporin [en.wikipedia.org]

To cite this document: Smolecule. [voclosporin adverse effects management hypertension]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1935113#voclosporin-adverse-effects-management-hypertension>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com